Spectroscopic Data for n-Allylbenzenesulfonamide: An In-depth Technical Guide

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Compound of Interest	
Compound Name:	*n-Allylbenzenesulfonamide*
CAS No.:	*50487-70-2*
Cat. No.:	*B1594997*

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Introduction

n-Allylbenzenesulfonamide is a molecule of interest in organic synthesis, serving as a versatile building block and precursor. Its structure, combining an aromatic sulfonyl group with a reactive allyl moiety, imparts a unique chemical character that is valuable in the development of novel compounds, particularly in the pharmaceutical and materials science sectors. A thorough understanding of its spectroscopic properties is paramount for researchers, enabling unambiguous identification, purity assessment, and the elucidation of reaction pathways.

This guide provides a detailed analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **n-Allylbenzenesulfonamide**. As a Senior Application Scientist, the focus extends beyond a mere presentation of data. We will delve into the rationale behind the observed spectral features, offering insights grounded in the principles of spectroscopic analysis and drawing comparisons with related structures to provide a comprehensive and practical understanding for researchers, scientists, and drug development professionals.

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I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **n-Allylbenzenesulfonamide**, both ^{1}H and ^{13}C NMR provide a detailed map of the molecular framework.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum of **n-Allylbenzenesulfonamide** is anticipated to exhibit distinct signals corresponding to the aromatic, allylic, and sulfonamide protons. The predicted chemical shifts (δ) in parts per million (ppm) relative to tetramethylsilane (TMS) are summarized in the table below. These predictions are based on established chemical shift theory and data from analogous N-alkylbenzenesulfonamides.[1][2][3][4][5]

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
Aromatic (ortho-H)	7.85 - 7.95	d	~7-8	2H
Aromatic (meta-H)	7.50 - 7.60	t	~7-8	2H
Aromatic (para-H)	7.60 - 7.70	t	~7-8	1H
N-H	5.0 - 6.0	t	~5-6	1H
Allyl (-CH=)	5.70 - 5.85	ddt	J_trans ≈ 17, J_cis ≈ 10, J_vicinal ≈ 6	1H
Allyl (=CH_2, trans)	5.20 - 5.30	d	~17	1H
Allyl (=CH_2, cis)	5.10 - 5.20	d	~10	1H
Allyl (-CH_2-)	3.65 - 3.75	dt	J_vicinal ≈ 6, J_NH ≈ 5-6	2H

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Expertise & Experience: Interpreting the ^{1}H NMR Spectrum

The downfield region of the spectrum is dominated by the aromatic protons of the benzenesulfonyl group. The ortho protons are the most deshielded due to the anisotropic effect of the sulfonyl group and their proximity to the electron-withdrawing sulfur atom. The N-H proton signal is expected to be a triplet due to coupling with the adjacent methylene protons of the allyl group, and its chemical shift can be sensitive to solvent and concentration.[3]

The allylic protons display a classic and informative set of signals. The internal methine proton (-CH=) will appear as a doublet of doublet of triplets (ddt) due to coupling with the terminal vinyl protons (cis and trans) and the adjacent methylene protons. The terminal vinyl protons ($=CH_2$) will appear as distinct doublets, with the trans proton exhibiting a larger coupling constant than the cis proton. The methylene protons ($-CH_2-$) adjacent to the nitrogen will be seen as a doublet of triplets, coupling with both the N-H proton and the vinylic methine proton.[4]

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aromatic (C-ipso)	140 - 142
Aromatic (C-ortho)	128 - 130
Aromatic (C-meta)	126 - 128
Aromatic (C-para)	132 - 134
Allyl (-CH=)	133 - 135
Allyl ($=CH_2$)	117 - 119
Allyl ($-CH_2-$)	45 - 47

Expertise & Experience: Interpreting the ^{13}C NMR Spectrum

The chemical shifts of the aromatic carbons are influenced by the sulfonyl substituent. The ipso-carbon, directly attached to the sulfur, is expected to be the most downfield in the aromatic

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region. The signals for the ortho, meta, and para carbons will be distinct. In the aliphatic region, the two sp^2 carbons of the allyl group will be in the vinylic region, with the terminal $=CH_2$ carbon appearing at a higher field than the internal -CH= carbon. The sp^3 methylene carbon attached to the nitrogen will be the most upfield signal.[6][7][8]

Experimental Protocol: NMR Spectroscopy

Trustworthiness: A Self-Validating System

- Sample Preparation: Dissolve approximately 10-20 mg of **n-Allylbenzenesulfonamide** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical as it can influence the chemical shift of the N-H proton.[3]
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Integrate all signals to confirm the proton count for each resonance.
  - Measure the coupling constants for all multiplets.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum. This will provide a single peak for each unique carbon environment.
  - For further structural confirmation, a DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be performed to differentiate between CH, CH_2, and CH_3 groups.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).

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II. Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted Characteristic IR Absorption Bands

Functional Group	Predicted Absorption Range (cm^{-1})	Intensity
N-H Stretch	3250 - 3350	Medium
Aromatic C-H Stretch	3050 - 3150	Medium
Alkene =C-H Stretch	3020 - 3080	Medium
Aliphatic C-H Stretch	2850 - 2960	Medium
C=C Stretch (Alkene)	1640 - 1650	Medium to Weak
Aromatic C=C Stretch	1450 - 1600	Medium
SO_2 Asymmetric Stretch	1330 - 1350	Strong
SO_2 Symmetric Stretch	1150 - 1170	Strong

Expertise & Experience: Interpreting the IR Spectrum

The IR spectrum of **n-Allylbenzenesulfonamide** will be dominated by the strong absorption bands of the sulfonyl group. The asymmetric and symmetric stretching vibrations of the S=O bonds are highly characteristic and appear in the fingerprint region.[9][10] The N-H stretching vibration will be a medium-intensity band in the 3250-3350 cm^{-1} region.[11] The presence of both aromatic and vinylic C-H bonds will be indicated by absorptions just above 3000 cm^{-1}, while the aliphatic C-H stretches of the methylene group will appear just below 3000 cm^{-1}.[12][13] The C=C double bond of the allyl group will show a medium to weak absorption around 1640-1650 cm^{-1}.[14]

Experimental Protocol: IR Spectroscopy

Trustworthiness: A Self-Validating System

- Sample Preparation:
  - Solid Sample (KBr Pellet): Grind a small amount of **n-Allylbenzenesulfonamide** with dry potassium bromide (KBr) powder. Press the mixture into a thin, transparent pellet using a hydraulic press.
  - Thin Film (if liquid or low-melting solid): Dissolve a small amount of the sample in a volatile solvent. Apply a drop of the solution to a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the sample.
  - ATR (Attenuated Total Reflectance): Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample holder (or clean ATR crystal).
  - Place the sample in the spectrometer and record the sample spectrum.
  - The instrument software will automatically subtract the background from the sample spectrum.
- Data Analysis: Identify the major absorption bands and correlate them to the functional groups present in the molecule.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and structure.

Predicted Mass Spectrum Data (Electron Ionization)

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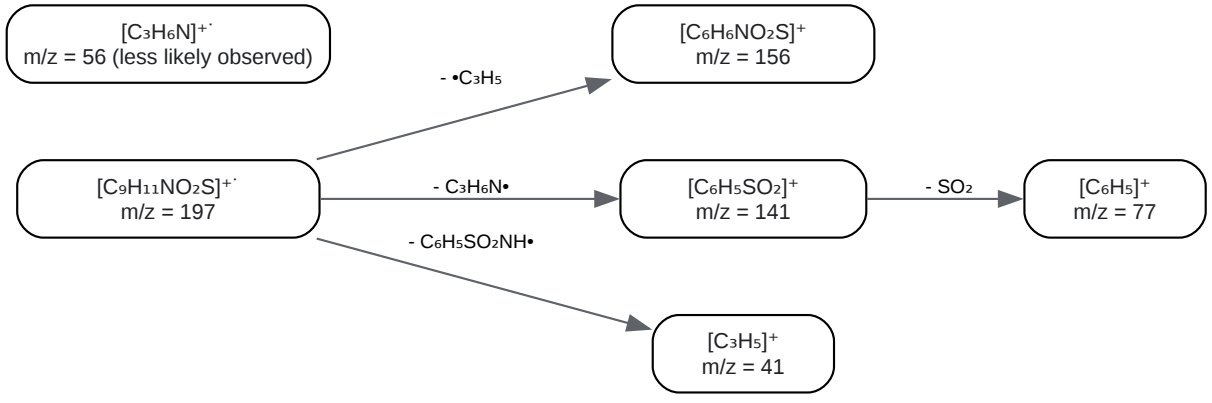
m/z	Proposed Fragment
197	$[M]^+$ (Molecular Ion)
156	$[M - C_3H_5]^+$ (Loss of allyl radical)
141	$[C_6H_5SO_2]^+$ (Benzenesulfonyl cation)
93	$[M - C_6H_5SO_2]^+$ (Allylamine radical cation)
77	$[C_6H_5]^+$ (Phenyl cation)
41	$[C_3H_5]^+$ (Allyl cation)

Expertise & Experience: Interpreting the Mass Spectrum

Upon electron ionization, **n-Allylbenzenesulfonamide** is expected to show a molecular ion peak at m/z 197. The fragmentation pattern will be dictated by the cleavage of the weakest bonds. A prominent fragmentation pathway is the cleavage of the N-C bond of the allyl group, leading to the loss of an allyl radical (mass 41) and the formation of a fragment at m/z 156. Another significant fragmentation is the cleavage of the S-N bond, resulting in the formation of the benzenesulfonyl cation at m/z 141 and the allylamine radical cation at m/z 56 (this is less likely to be observed as a stable cation). The benzenesulfonyl cation can further fragment to the phenyl cation at m/z 77 by loss of SO_2. The allyl cation at m/z 41 is also an expected fragment.[15][16][17][18][19]

Fragmentation Pathway



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Caption: Proposed EI mass spectrometry fragmentation pathway for **n-Allylbenzenesulfonamide**.

Experimental Protocol: Mass Spectrometry

Trustworthiness: A Self-Validating System

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a suitable method, such as direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is common for providing detailed fragmentation patterns. Electrospray Ionization (ESI) is a softer technique that will primarily show the protonated molecule $[M+H]^+$ at m/z 198.
- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight, or ion trap) to separate the ions based on their mass-to-charge ratio (m/z).
- Detection: Detect the separated ions to generate the mass spectrum.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the molecule. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition of the molecular ion and its fragments.

IV. Conclusion

The spectroscopic characterization of **n-Allylbenzenesulfonamide** through NMR, IR, and Mass Spectrometry provides a robust and comprehensive dataset for its unequivocal identification and structural verification. The predicted spectra, based on fundamental principles and data from analogous compounds, offer a reliable guide for researchers. The detailed experimental protocols outlined herein ensure the acquisition of high-quality, reproducible data, which is the cornerstone of scientific integrity. This in-depth guide serves as a valuable resource for scientists engaged in the synthesis, analysis, and application of this important chemical entity.

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